

# Cesium fluoride CAS number and safety data sheet

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## Compound of Interest

Compound Name: Cesium fluoride

Cat. No.: B156555

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## An In-depth Technical Guide to **Cesium Fluoride**: CAS Number and Safety Data

For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical compounds in use is paramount. This guide provides a comprehensive overview of **Cesium Fluoride** (CsF), focusing on its CAS number, and a detailed breakdown of its safety data sheet (SDS).

**Cesium Fluoride** (CsF) is an inorganic salt that serves as a valuable source of the fluoride anion in organic synthesis.<sup>[1]</sup> Its high solubility in organic solvents makes it a preferred reagent in many applications.<sup>[1]</sup>

## Compound Identification

Proper identification is the first step in safe and effective chemical handling.

| Identifier        | Value                              |
|-------------------|------------------------------------|
| CAS Number        | 13400-13-0 <sup>[1][2][3][4]</sup> |
| EC Number         | 236-487-3 <sup>[1]</sup>           |
| Molecular Formula | CsF <sup>[1][4]</sup>              |
| Molecular Weight  | 151.90 g/mol <sup>[1][2]</sup>     |
| IUPAC Name        | Caesium fluoride <sup>[1]</sup>    |

## Physicochemical Properties

The physical and chemical characteristics of a substance are critical for its proper handling and use in experimental settings. **Cesium fluoride** is a white, hygroscopic crystalline solid.<sup>[1]</sup>

| Property      | Value  |
|---------------|--|
| Appearance    | White crystalline solid <sup>[1][2]</sup>  |
| Melting Point | 682 °C / 1259.6 °F <sup>[5]</sup>  |
| Boiling Point | 1251 °C / 2283.8 °F <sup>[2][5]</sup>  |
| Density       | 4.115 - 4.64 g/cm <sup>3</sup> at 25 °C <sup>[1]</sup>                                   |
| Solubility    | Highly soluble in water. More soluble than NaF or KF in organic solvents. <sup>[1]</sup> |
| pH            | 6.5 - 7.5 (152 g/L aqueous solution) <sup>[5]</sup>                                      |

## Toxicological Data

Understanding the toxicological profile of **Cesium Fluoride** is essential for risk assessment and the implementation of safety protocols.

| Toxicity Metric | Value     | Species      | Guideline                              |
|-----------------|-----------|--------------|--|
| LD50 Oral       | 500 mg/kg | Rat (female) | OECD Test Guideline 423 <sup>[6]</sup> |

## Hazard Identification and Classification

**Cesium Fluoride** is classified with several hazards that necessitate careful handling and the use of personal protective equipment.

| Hazard Class                                       | Category                | Hazard Statement   |
|--|-------------------------|--|
| Acute Toxicity, Oral                               | Category 3 / Category 4 | H301/H302: Toxic/Harmful if swallowed[7]                                   |
| Acute Toxicity, Dermal                             | Category 3              | H311: Toxic in contact with skin[7]  |
| Acute Toxicity, Inhalation                         | Category 3              | H331: Toxic if inhaled[7]  |
| Skin Corrosion/Irritation                          | Category 2              | H315: Causes skin irritation[7]  |
| Serious Eye Damage/Eye Irritation                  | Category 1              | H318: Causes serious eye damage[6][7]                                      |
| Reproductive Toxicity                              | Category 2              | H361f: Suspected of damaging fertility or the unborn child[5][7]           |
| Specific Target Organ Toxicity (Repeated Exposure) | Category 2              | H373: May cause damage to organs through prolonged or repeated exposure[5] |

## Experimental and Handling Protocols

Adherence to strict protocols is mandatory when working with **Cesium Fluoride** to ensure personnel safety and experimental integrity.

Handling:

- Work under a chemical fume hood.[6]
- Do not inhale the substance or mixture.[6]
- Avoid contact with skin, eyes, and clothing.[8]
- Wash hands and any exposed skin thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.[5][6]

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[5]

#### Storage:

- Store in a cool, dry, and well-ventilated place.[7][8]
- Keep the container tightly closed.[6][7][8]
- Store locked up.[5][6]
- Never allow the product to come into contact with water during storage.[7]
- Do not store near acids.[7]

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8]
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[8]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[8]
- Respiratory Protection: Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. A self-contained breathing apparatus should be used in case of fire.[8]

## Emergency and First Aid Protocols

Immediate and appropriate response is critical in the event of exposure.

- General Advice: Show the safety data sheet to the doctor in attendance. Immediate medical attention is required.[5]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get

immediate medical aid.[6][8]

- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Get immediate medical aid.[6][8] Hydrofluoric acid burns require specialized first aid, and symptoms may be delayed.[6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor.[5][6]
- If Swallowed: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[5][8]

## Spill and Disposal Procedures

Proper containment and disposal are crucial to prevent environmental contamination and further exposure.

Spill Response:

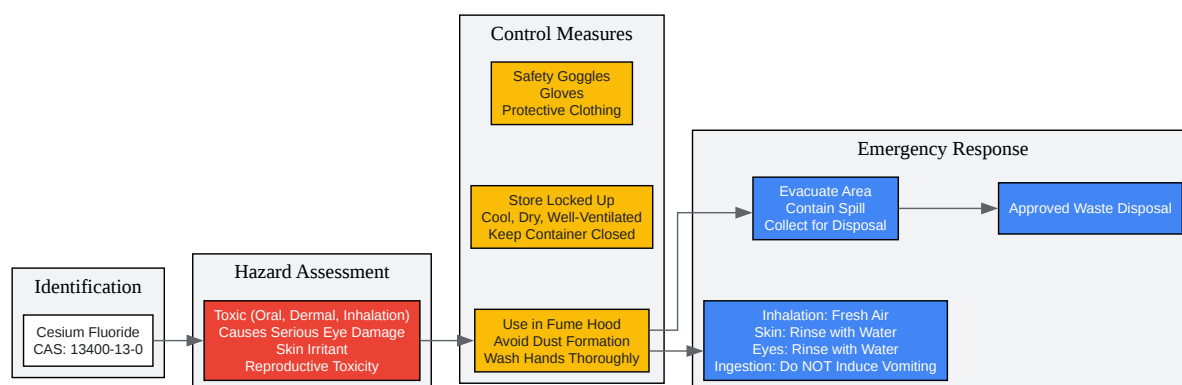
- Avoid dust formation.[7]
- Avoid breathing vapors, mist, or gas.[7]
- Ensure adequate ventilation and evacuate personnel to safe areas.[7]
- Use proper personal protective equipment as indicated in Section 8.[8]
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[7]
- Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[7]

Disposal:

- Dispose of contents/container to an approved waste disposal plant.[5]

## Safety Information Workflow

The following diagram illustrates the logical flow of safety information and response procedures for **Cesium Fluoride**.



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Caption: Logical workflow for **Cesium Fluoride** safety procedures.

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